

physical and chemical properties of Thiophene-2-thiol

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Compound of Interest

Compound Name: Thiophene-2-thiol

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Thiophene-2-thiol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

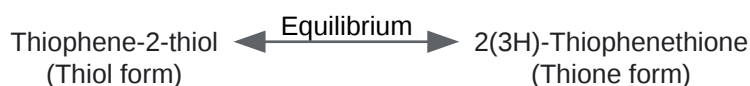
Thiophene-2-thiol, also known as 2-mercaptothiophene, is a heterocyclic organosulfur compound with the chemical formula $C_4H_4S_2$. It is a versatile building block in organic synthesis and material science, owing to the reactivity of both its thiol group and the thiophene ring. Its derivatives have garnered significant interest in medicinal chemistry, exhibiting a range of biological activities, including anticancer and anti-inflammatory properties. This guide provides an in-depth overview of the physical and chemical properties of **Thiophene-2-thiol**, detailed experimental protocols, and visualizations of its synthesis and reactivity.

Physical and Chemical Properties

Thiophene-2-thiol is a colorless to pale yellow liquid with a characteristic unpleasant, sulfurous odor, often described as burnt caramel or roasted coffee at very low concentrations. It is a key aroma component in some roasted foods.

Tautomerism

Thiophene-2-thiol exists in a tautomeric equilibrium with its thione form, 2(3H)-thiophenethione. Spectroscopic evidence suggests that the thiol form is the predominant tautomer.



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Caption: Tautomeric equilibrium of **Thiophene-2-thiol**.

Quantitative Physical Properties

The following table summarizes the key physical properties of **Thiophene-2-thiol**.

| Property | Value | Reference(s) |
|---------------------------------------|--|--------------|
| Molecular Formula | C ₄ H ₄ S ₂ | [1] |
| Molecular Weight | 116.20 g/mol | [1] |
| Melting Point | -40 °C | [2] |
| Boiling Point | 166-200 °C at 760 mmHg | [2][3] |
| | 62-65 °C at 12 mmHg | |
| | 53-56 °C at 5 mmHg | [4] |
| Density | 1.250-1.276 g/cm ³ at 20-25 °C | [2][3] |
| Refractive Index (n ²⁰ /D) | 1.617-1.636 | [3][5] |
| pKa | ~6.38 - 7.1 | [2] |
| Solubility in Water | Very slightly soluble/Insoluble | [2][3] |
| Solubility in Organic Solvents | Soluble in ethanol, ether, benzene, chloroform, DMSO | [2] |
| Flash Point | 65.6 - 76 °C | [2][5] |

Experimental Protocols

Synthesis of Thiophene-2-thiol via Lithiation of Thiophene

This procedure is adapted from Organic Syntheses and describes the preparation of **Thiophene-2-thiol** by the reaction of 2-thienyllithium with sulfur.[\[4\]](#)

Materials:

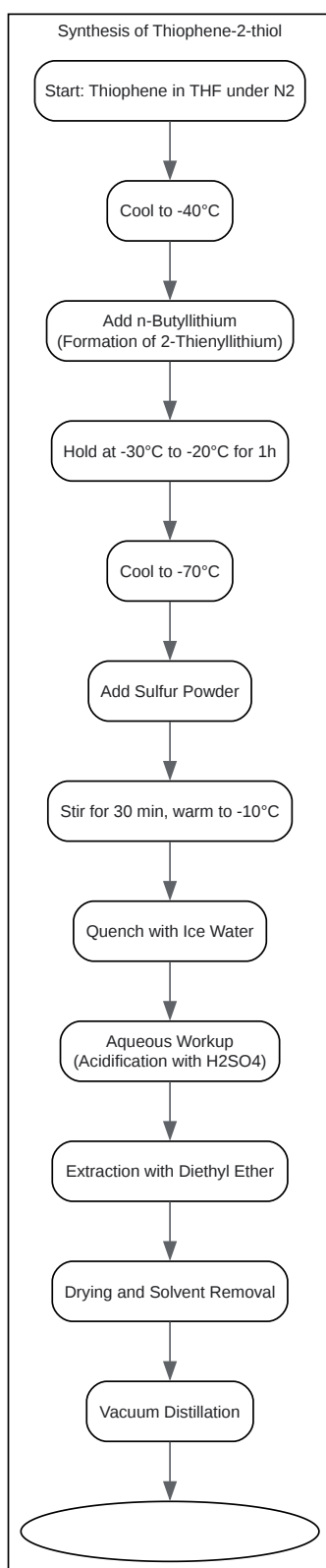
- Thiophene
- n-Butyllithium in pentane (1.35 M)
- Tetrahydrofuran (THF), anhydrous
- Sulfur powder
- Sulfuric acid (4 N)
- Diethyl ether
- Anhydrous sodium sulfate
- Dry ice
- Acetone

Equipment:

- 3 L three-necked flask
- Mechanical stirrer
- 600 mL dropping funnel
- Nitrogen inlet
- Cooling bath

Procedure:

- Charge a 3 L three-necked flask with 500 mL of anhydrous THF and 56 g (0.67 mole) of thiophene under a nitrogen atmosphere.
- Cool the stirred mixture to -40 °C using a dry ice-acetone bath.
- Add 490 mL (0.662 mole) of 1.35 M n-butyllithium in pentane over 5 minutes via the dropping funnel.
- Maintain the temperature between -30 °C and -20 °C for 1 hour.
- Lower the temperature to -70 °C and add 20.4 g (0.638 g-atom) of powdered sulfur in one portion.
- After stirring for 30 minutes, allow the temperature to rise to -10 °C.
- Pour the yellow solution into 1 L of rapidly stirred ice water.
- Extract the pentane layer with three 100 mL portions of water.
- Combine all aqueous layers, chill, and carefully acidify with 4 N sulfuric acid.
- Immediately extract the aqueous phase with three 200 mL portions of diethyl ether.
- Wash the combined ether extracts twice with 100 mL portions of water and dry over anhydrous sodium sulfate.
- Remove the ether by rotary evaporation.
- Purify the residual oil by vacuum distillation, collecting the fraction boiling at 53–56 °C (5 mm Hg) to yield **Thiophene-2-thiol**.



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Caption: Experimental workflow for the synthesis of **Thiophene-2-thiol**.

Standard Protocol for Boiling Point Determination (Microscale)

This is a general procedure for determining the boiling point of a liquid organic compound like **Thiophene-2-thiol**.

Procedure:

- Place a few milliliters of **Thiophene-2-thiol** into a small test tube.
- Invert a sealed-end capillary tube and place it into the test tube with the open end submerged in the liquid.
- Attach the test tube to a thermometer.
- Heat the assembly in a suitable apparatus (e.g., a Thiele tube or a melting point apparatus with a boiling point accessory) containing a heating fluid (e.g., mineral oil).
- As the liquid heats, a stream of bubbles will emerge from the capillary tube.
- When a steady stream of bubbles is observed, remove the heat source.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the apparatus cools.

Standard Protocol for pKa Determination (Potentiometric Titration)

The following is a general method for determining the pKa of a weakly acidic compound like **Thiophene-2-thiol**.

Procedure:

- Prepare a solution of **Thiophene-2-thiol** of known concentration in a suitable solvent (e.g., a water-cosolvent mixture due to its low water solubility).
- Calibrate a pH meter with standard buffer solutions.

- Titrate the **Thiophene-2-thiol** solution with a standardized solution of a strong base (e.g., NaOH), adding the titrant in small increments.
- Record the pH of the solution after each addition of the titrant.
- Plot the pH versus the volume of titrant added.
- The pKa is equal to the pH at the half-equivalence point of the titration curve.

Chemical Reactivity

The chemical reactivity of **Thiophene-2-thiol** is dominated by its thiol group, which is nucleophilic and weakly acidic.

Oxidation

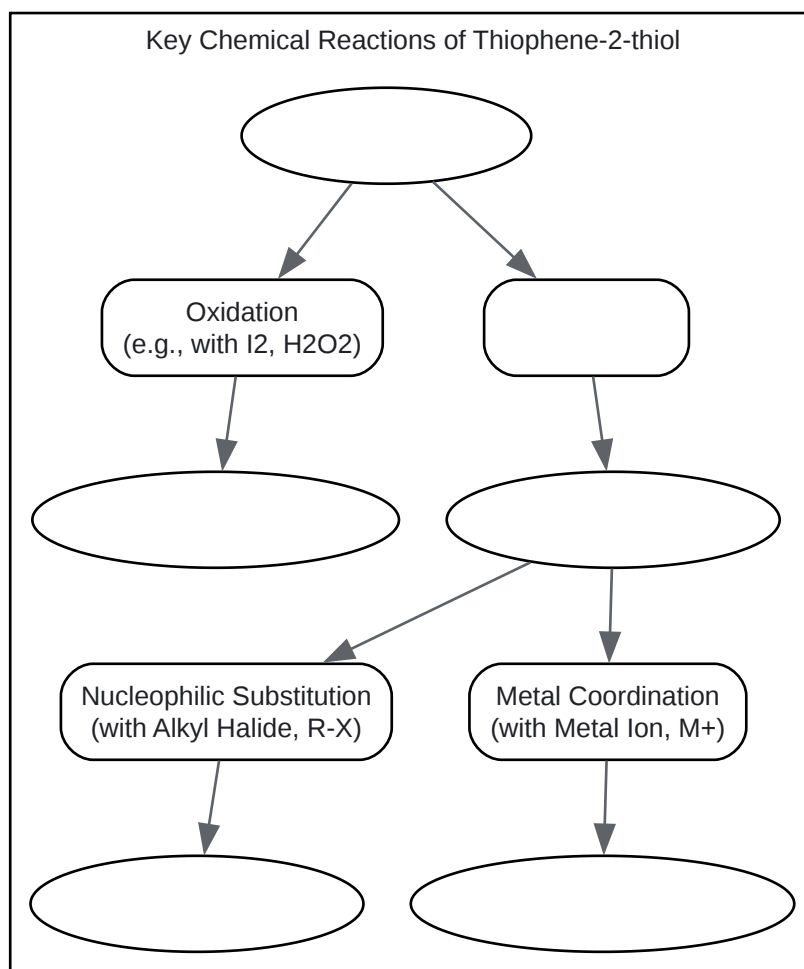
Thiophene-2-thiol can be oxidized to form a disulfide, 2,2'-dithienyl disulfide. Stronger oxidizing agents can lead to the formation of sulfoxides or sulfonic acids.[6]

Nucleophilic Substitution

The thiolate anion, formed by deprotonation of the thiol group, is a potent nucleophile. It readily reacts with electrophiles, such as alkyl halides, to form thioethers (sulfides).[6][7]

Ligand Formation

The sulfur atom of the thiol group can act as a ligand, coordinating with various metal ions to form metal complexes. This property is utilized in catalysis and material science.[8]



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Caption: Overview of the primary chemical reactivity of **Thiophene-2-thiol**.

Biological Activity and Signaling Pathways

While numerous derivatives of thiophene exhibit significant biological activities, including anticancer, anti-inflammatory, and antimicrobial effects, there is a lack of specific information in the current scientific literature detailing a direct role of **Thiophene-2-thiol** in modulating specific biological signaling pathways.[2][9] The biological effects of thiophene-containing compounds are often attributed to their ability to act as bioisosteres for other aromatic systems, such as benzene, and the capacity of the sulfur atom to engage in hydrogen bonding with biological targets.[9] The thiol group itself is redox-active and can participate in various biochemical processes, and **Thiophene-2-thiol** has been investigated for its potential antioxidant properties.[8] However, a definitive signaling cascade directly initiated or inhibited by

Thiophene-2-thiol has not been elucidated. Research in this area is ongoing, and future studies may reveal specific protein interactions and pathway modulations.

Conclusion

Thiophene-2-thiol is a fundamentally important heterocyclic compound with well-characterized physical and chemical properties. Its synthesis is well-established, and its reactivity makes it a valuable precursor for a wide range of more complex molecules with applications in pharmaceuticals, flavorings, and materials. While the biological significance of the thiophene scaffold is widely recognized, the specific role of **Thiophene-2-thiol** in biological signaling remains an area for future investigation. This guide provides a solid foundation for researchers and professionals working with this versatile chemical.

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